

# 4-Tert-butyl-3-chlorophenol molecular weight

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## Compound of Interest

Compound Name: 4-Tert-butyl-3-chlorophenol

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## An In-depth Technical Guide to 4-Tert-butyl-3-chlorophenol

This technical guide provides a comprehensive overview of **4-tert-butyl-3-chlorophenol**, a substituted phenolic compound of interest to researchers and professionals in organic synthesis and drug development. This document details its chemical and physical properties, provides an illustrative experimental protocol for its synthesis, and outlines its potential applications based on the characteristics of related compounds.

## Core Chemical Properties and Data

**4-tert-butyl-3-chlorophenol** is an aromatic organic compound. Its structure features a phenol ring substituted with a tert-butyl group at position 4 and a chlorine atom at position 3. This substitution pattern influences its chemical reactivity, solubility, and biological activity.

## Quantitative Data Summary

The key physicochemical properties of **4-tert-butyl-3-chlorophenol** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	184.66 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	4-tert-butyl-3-chlorophenol	<a href="#">[1]</a>
CAS Number	34593-73-2	<a href="#">[1]</a>
Monoisotopic Mass	184.0654927 Da	<a href="#">[1]</a>
XLogP3 (Predicted)	3.9	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	1	<a href="#">[1]</a>
Rotatable Bond Count	1	<a href="#">[1]</a>

## Experimental Protocols: Synthesis

The synthesis of substituted phenols such as **4-tert-butyl-3-chlorophenol** typically involves the electrophilic substitution of a precursor compound. A common strategy is the chlorination of the corresponding tert-butylphenol. The following protocol is a representative method for the synthesis of a closely related isomer, 4-tert-butyl-2-chlorophenol, which illustrates the key steps applicable to the synthesis of the target compound.[\[4\]](#)

## Illustrative Synthesis: Chlorination of 4-tert-Butylphenol

Objective: To synthesize a chlorinated derivative of 4-tert-butylphenol via electrophilic aromatic substitution.

Materials:

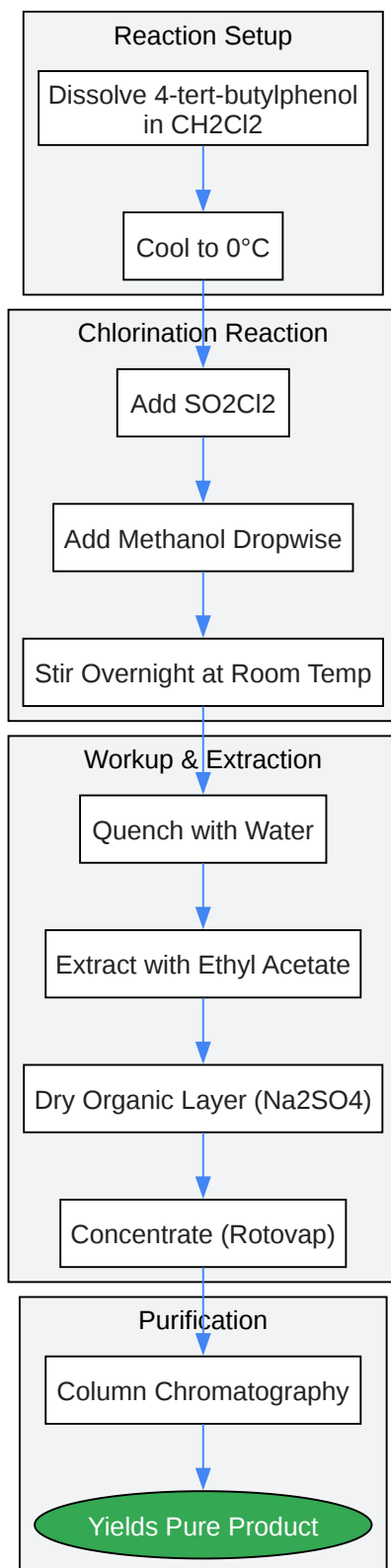
- 4-tert-butylphenol
- Sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>)
- Methanol (MeOH)

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Water ( $\text{H}_2\text{O}$ )
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Column chromatography setup (Silica gel, Petroleum Ether/EtOAc)

Procedure:

- A solution of 4-tert-butylphenol (e.g., 0.27 mol) in dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) is prepared in a round-bottom flask and cooled to  $0^\circ\text{C}$  using an ice bath.
- Sulfuryl chloride (e.g., 0.28 mol) is added to the solution.
- Methanol (e.g., 0.28 mol) is added dropwise to the reaction mixture at  $0^\circ\text{C}$ .<sup>[4]</sup>
- After the addition is complete, the mixture is allowed to warm to room temperature and stirred overnight.
- Water is added to the flask to quench the reaction.
- The resulting solution is transferred to a separatory funnel, and the product is extracted with ethyl acetate.
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under vacuum using a rotary evaporator.

- The crude residue is purified by column chromatography using a petroleum ether/ethyl acetate solvent system to yield the final product.[4]



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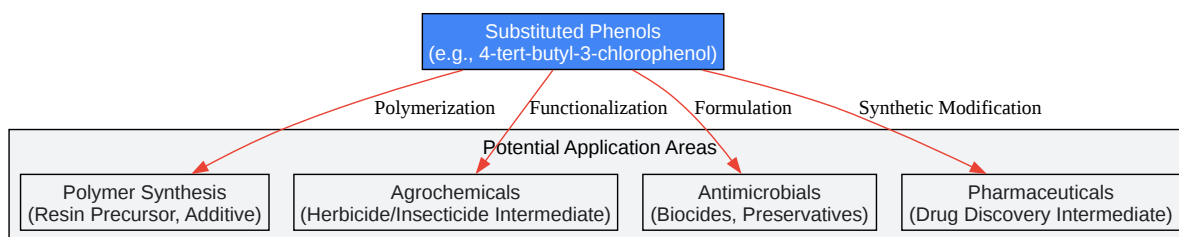
Workflow for the synthesis of chlorinated 4-tert-butylphenol.

## Applications and Industrial Relevance

While specific applications for **4-tert-butyl-3-chlorophenol** are not extensively documented in public literature, the structural motifs—a halogenated phenol with a bulky tert-butyl group—are common in molecules with significant industrial and research applications.[5] The tert-butyl group often enhances solubility in nonpolar matrices and provides steric hindrance, while the chloro-phenol moiety is a key pharmacophore and reactive intermediate.

Potential applications can be inferred from related compounds:

- **Polymer Industry:** 4-tert-butylphenol is a precursor in the manufacturing of epoxy, polycarbonate, and phenolic resins.[6] The chlorinated derivative could be explored as a monomer or additive to impart specific properties like flame retardancy or modified reactivity.
- **Agrochemicals:** Halogenated phenols are crucial intermediates in the synthesis of herbicides and insecticides.[5]
- **Antimicrobial Agents:** The isomer 4-tert-butyl-2-chlorophenol is noted for its antimicrobial properties and is used as a preservative and biocide.[7]
- **Drug Development:** The phenol group is a common feature in pharmacologically active molecules. The specific substitution pattern of **4-tert-butyl-3-chlorophenol** makes it a candidate for screening in various drug discovery programs as a synthetic intermediate or a final compound.



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Logical relationships of substituted phenols to key application areas.

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